

A Technical Guide to 4-Bromo-2-nitroaniline: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-2-iodo-6-nitroaniline

Cat. No.: B177552

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For Researchers, Scientists, and Drug Development Professionals

Overview

4-Bromo-2-nitroaniline is an important aromatic organic compound characterized by a benzene ring substituted with a bromine atom, a nitro group, and an amino group. Its IUPAC name is 4-bromo-2-nitroaniline.[1] This compound, also known by synonyms such as 2-Nitro-4-bromoaniline and p-Bromo-o-nitroaniline, serves as a crucial intermediate in various synthetic processes.[1][2] Due to the reactivity conferred by its functional groups, it is a valuable building block in the synthesis of dyes and pharmaceuticals.[2][3][4] Recent research has also highlighted its potential biological activities, including the inhibition of histone deacetylase (HDAC), suggesting its relevance in drug discovery and development. This guide provides a comprehensive overview of its chemical properties, synthesis protocols, and key applications.

Chemical and Physical Properties

4-Bromo-2-nitroaniline is a yellow to light brown crystalline solid at room temperature.[2][5] It exhibits limited solubility in water but is more soluble in common organic solvents such as ethanol, acetone, and dimethylformamide.[2] A summary of its key quantitative properties is presented below for easy reference.

Property	Value	Source(s)
CAS Number	875-51-4	[1] [2] [3] [5]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[1] [2] [3] [6]
Molecular Weight	217.02 g/mol	[1] [3] [6]
Melting Point	110-113 °C	[3] [7] [8]
Boiling Point	308.7 °C (at 760 mmHg)	[3] [7]
Density	1.812 g/cm ³	[3] [7]
Water Solubility	0.39 g/L (at 25 °C)	[2]
Appearance	Yellow crystalline solid	[2] [5]

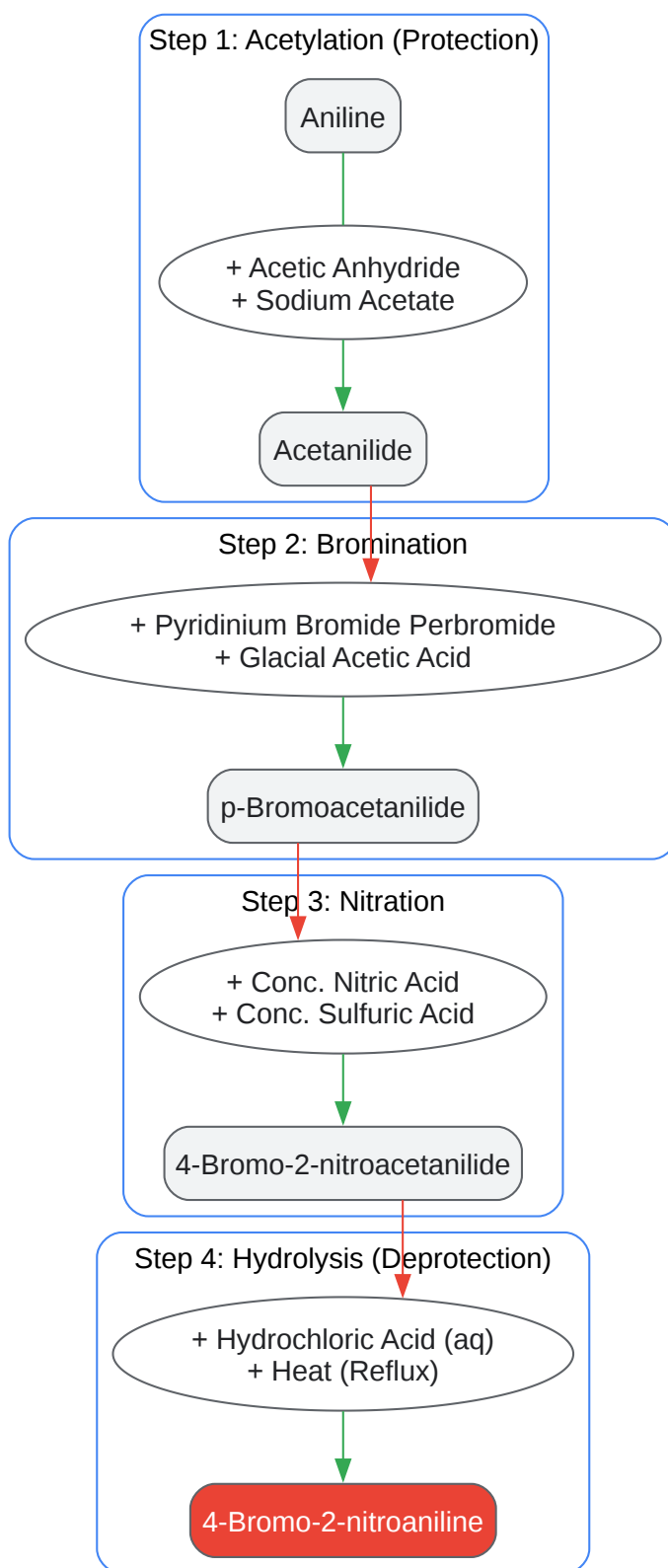
Synthesis Protocols

The synthesis of 4-bromo-2-nitroaniline is typically achieved through a multi-step process, as direct nitration and bromination of aniline can lead to oxidation and the formation of multiple polysubstituted products.[\[9\]](#) The most common and controlled laboratory synthesis starts from aniline and involves protection of the amine, followed by sequential bromination, nitration, and deprotection.

Experimental Protocol: Synthesis from Aniline

This pathway involves four main stages: acetylation of the amino group, bromination at the para position, nitration at the ortho position, and finally, hydrolysis to remove the protecting group.

Logical Workflow for Synthesis from Aniline



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Caption: Multi-step synthesis of 4-bromo-2-nitroaniline from aniline.

Methodology:

- Step 1: Acetylation of Aniline to Acetanilide
 - Aniline is dissolved in water containing hydrochloric acid.^[9]
 - Acetic anhydride is added, followed immediately by a solution of sodium acetate.^[9] The acetyl group ($\text{CH}_3\text{CO}-$) attaches to the nitrogen atom, forming acetanilide. This protects the amine from oxidation and reduces its ring-activating effect, allowing for controlled mono-substitution.^{[9][10]}
 - The resulting acetanilide product crystallizes upon cooling and is collected by filtration.^[9]
- Step 2: Bromination of Acetanilide to p-Bromoacetanilide
 - The dried acetanilide is dissolved in glacial acetic acid.^[9]
 - A brominating agent, such as pyridinium bromide perbromide, is added, and the mixture is heated gently (e.g., in a 60°C water bath).^[9] The acetamido group is an ortho-, para-director, but due to steric hindrance, the bromine atom is predominantly added to the para position.
 - The product, p-bromoacetanilide, is precipitated by adding water and collected by filtration.^[9]
- Step 3: Nitration of p-Bromoacetanilide
 - The p-bromoacetanilide is dissolved in cold concentrated sulfuric acid.^[9]
 - A nitrating mixture (concentrated nitric acid and concentrated sulfuric acid), also cooled, is added dropwise while maintaining a low temperature in an ice bath.^[9] The nitro group (NO_2) is directed to the ortho position relative to the activating acetamido group.
 - The reaction mixture is then poured into ice water to precipitate the 4-bromo-2-nitroacetanilide, which is isolated by filtration.^[11]
- Step 4: Hydrolysis of 4-Bromo-2-nitroacetanilide

- The 4-bromo-2-nitroacetanilide is heated under reflux with aqueous hydrochloric acid.^[9]^[11] This acid hydrolysis cleaves the amide bond, removing the acetyl protecting group.^[12]
- After hydrolysis, the reaction mixture is cooled and neutralized (e.g., with ammonium hydroxide) to precipitate the final product, 4-bromo-2-nitroaniline.^[9]
- The solid product is collected by filtration, washed with water, and dried.

Applications in Research and Development

4-Bromo-2-nitroaniline is a versatile intermediate with applications spanning multiple industries.

- **Dye and Pigment Industry:** It is a foundational raw material used in the synthesis of various azo dyes and other colorants.^[2]^[3]^[13] The specific arrangement of its functional groups allows for the creation of stable molecules with desired chromophoric properties.
- **Pharmaceutical Synthesis:** The compound serves as a key building block for more complex organic molecules in the pharmaceutical industry.^[2]^[4] Its bromine and amine functionalities are reactive sites that allow for further chemical transformations, such as amination, arylation, and condensation reactions, which are essential for constructing novel therapeutic agents.
- **Drug Discovery and Biological Research:** 4-Bromo-2-nitroaniline has been identified as an inhibitor of histone deacetylase (HDAC), an enzyme class often targeted in cancer therapy. Studies have shown it can inhibit the growth of cancer cells and induce apoptosis, possibly through the inhibition of DNA methyltransferases and DNA replication. Its ability to act as a ligand for metal ions like zinc and copper has also been explored in molecular docking studies.

Safety and Handling

4-Bromo-2-nitroaniline is classified as a hazardous chemical and requires careful handling to minimize exposure.

- **Health Hazards:** The compound is harmful if swallowed, inhaled, or in contact with skin.^[1]^[5] It is known to cause serious eye irritation, skin irritation, and may cause respiratory irritation.

[1][5]

- Handling Precautions: When handling this substance, appropriate personal protective equipment (PPE) is mandatory. This includes chemical-resistant gloves, protective clothing, safety goggles or a face shield, and a dust mask (such as an N95-type respirator).[5][6] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[14]
- Storage and Incompatibilities: Store in a dry, cool, and well-ventilated place in a tightly closed container.[5] It is incompatible with strong acids, acid chlorides, and reducing agents.[5] The substance is stable under normal conditions.[5]

This technical guide is intended for informational purposes for professionals in research and development. Always consult the full Safety Data Sheet (SDS) before handling this chemical.

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- To cite this document: BenchChem. [A Technical Guide to 4-Bromo-2-nitroaniline: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b177552#iupac-name-for-4-bromo-2-nitroaniline>]

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